

Essential Safety and Operational Guide for Handling 2,3-Pentanedione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Pentanedione

Cat. No.: B165514

[Get Quote](#)

This guide provides critical safety and logistical information for the handling and disposal of **2,3-Pentanedione**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory practices and mitigate risks associated with this chemical.

Understanding the Hazards

2,3-Pentanedione is a highly flammable liquid and vapor that poses several health risks. It can cause serious eye damage, skin irritation, and may lead to an allergic skin reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#) The most significant long-term risk is severe respiratory damage from prolonged or repeated inhalation, which has been linked to bronchiolitis obliterans, a serious and irreversible lung disease.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Due to its structural similarity to diacetyl, it is considered to have a comparable toxic potency.[\[1\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2,3-Pentanedione**. The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Eye and Face Protection: Always wear tightly fitting safety goggles conforming to EU standard EN166 or NIOSH-approved safety glasses with side shields.[\[1\]](#)[\[2\]](#) For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[1\]](#)[\[8\]](#)

- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.[1] Specific breakthrough time data for **2,3-Pentanedione** is not widely available; therefore, glove selection should be based on compatibility with ketones. Butyl rubber and Viton® are often recommended for ketones, while materials like nitrile may offer protection for splash contact but are not suitable for prolonged exposure.[9] Always consult the glove manufacturer's specific chemical resistance data. Use proper glove removal technique to avoid skin contact.[1]
 - Protective Clothing: Wear impervious clothing, such as a chemically resistant lab coat or apron.[2][8] For tasks with a high risk of exposure, flame-retardant and antistatic protective clothing is recommended.[1]
- Respiratory Protection: All handling of **2,3-Pentanedione** that may generate vapors should be conducted in a certified chemical fume hood to maintain exposure below recommended limits.[7][8] If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator.[8] For high airborne concentrations, a full-face supplied-air respirator may be necessary.[4][8]

Quantitative Safety Data

The following tables summarize key quantitative data for **2,3-Pentanedione**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	600-14-6
Appearance	Colorless to dark yellow liquid[7]
Boiling Point	110-112 °C[7]
Flash Point	19 °C (66 °F)[8][10]
Density	0.957 g/cm ³ at 25 °C[7]

| Vapor Pressure | 28.5 hPa at 20 °C[1][7] |

Table 2: Occupational Exposure Limits

Organization	Limit Type	Value
NIOSH	Recommended Exposure Limit (REL) - 8-hr TWA	9.3 ppb[1][11]
NIOSH	Short-Term Exposure Limit (STEL) - 15-min	31 ppb[1][11]

TWA: Time-Weighted Average. The NIOSH REL is based on the lowest level at which the substance can be reliably quantified, not on a lower toxicity compared to similar compounds like diacetyl.[11]

Table 3: General Glove Material Compatibility for Ketones

Material	General Rating	Notes
Butyl Rubber	Very Good	Recommended for protection against ketones.[9]
Viton®	Very Good	Offers excellent resistance to a wide range of chemicals.
Neoprene	Fair to Good	Offers protection against a range of hazards, including some ketones.[9]
Nitrile	Poor to Fair	Not generally recommended for prolonged contact with ketones.[9] Suitable for incidental splash protection only.

This table is a general guide. Users **MUST** consult the specific manufacturer's data for the gloves being used against **2,3-Pentanedione** or ketones.[3][6]

Operational and Disposal Plans

Handling and Storage Protocol:

- Ventilation: Always handle in a well-ventilated area, preferably within a certified chemical fume hood.[7][8]
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, and open flames. Use non-sparking tools.[2][7]
- Static Control: Implement measures to prevent the buildup of electrostatic charge, such as grounding and bonding containers and equipment.[2][7]
- Storage: Store in a cool, dry, and well-ventilated location at a recommended temperature of 2-8°C.[7][10] Keep containers tightly sealed and stored upright to prevent leakage.[1][7]

Disposal Plan:

- Waste Classification: **2,3-Pentanedione** and any contaminated materials (e.g., absorbent pads, used PPE) must be treated as hazardous waste.[1][7]
- Containment: Do not mix with other waste. Leave chemicals in their original or appropriately labeled containers.[1][11]
- Disposal: Arrange for disposal through a licensed professional waste disposal service. Adhere to all local, regional, and national regulations.[1][7] Do not pour down the drain.[1][7]

Table 4: Emergency Response Protocols

Incident	Procedure
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected area with plenty of water. Seek medical attention if skin irritation or a rash occurs.[7]
Eye Contact	Immediately rinse with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical help.[7]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician immediately.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician immediately.[7]

| Spill | Evacuate personnel to a safe area. Wear appropriate PPE. Remove all ignition sources. Contain the spill using non-combustible absorbent materials (e.g., sand, earth, vermiculite) and collect for disposal as hazardous waste.[1][7] |

Experimental Protocol: Air Sampling

To ensure workplace exposures remain below the recommended limits, air sampling may be necessary. The following is a summary of the OSHA 1016 method for monitoring **2,3-Pentanedione**.

Methodology: OSHA 1016 (Validated)

- Sampling Media: The sample is collected using a sampling train consisting of two specially dried silica gel tubes in series. Each tube contains a 600 mg section and a glass fiber filter (GFF).[2]
- Sample Collection:

- Connect the sampling train to a calibrated sampling pump.
- For Time-Weighted Average (TWA) sampling, a recommended flow rate is 0.05 L/min for a total sample volume of 10 L (200 minutes).[2]
- For Short-Term Exposure Limit (STEL) sampling, a recommended flow rate is 0.2 L/min for a total sample volume of 3 L (15 minutes).[2]
- Post-Collection Handling:
 - Protect the sampling tubes from light during and after sampling by using an opaque tube holder or wrapping them in aluminum foil.[2]
 - As soon as sampling is complete, separate the two tubes and cap both ends of each tube securely.[2]
 - Samples must be kept cold and shipped to the analytical laboratory via overnight service as soon as possible.[2]
- Analysis: The samples are analyzed using Gas Chromatography with a Flame Ionization Detector (GC-FID).[2]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2,3-Pentanedione**, from initial preparation to final disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2,3-Pentanedione**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdc.gov [cdc.gov]
- 2. 2,3-PENTANEDIONE | Occupational Safety and Health Administration [osha.gov]
- 3. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 4. fishersci.com [fishersci.com]
- 5. myusf.usfca.edu [myusf.usfca.edu]
- 6. docs.rs-online.com [docs.rs-online.com]
- 7. cdc.gov [cdc.gov]
- 8. ansell.com [ansell.com]
- 9. safety.fsu.edu [safety.fsu.edu]
- 10. thgeyer.com [thgeyer.com]
- 11. NIOSH Announces Recommended Exposure Limits for Diacetyl and 2,3-Pentanedione - National Institute for Occupational Safety and Health Press release | LegiStorm [legistorm.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2,3-Pentanedione]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165514#personal-protective-equipment-for-handling-2-3-pentanedione>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com